

Application Notes and Protocols for MALT1 Inhibition in Mouse Models

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Compound of Interest

Compound Name: Malt1-IN-11

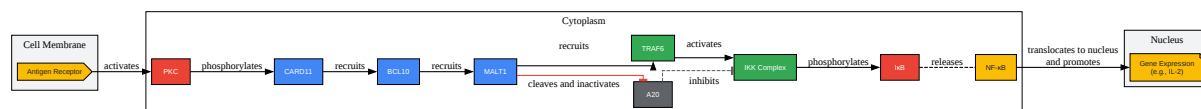
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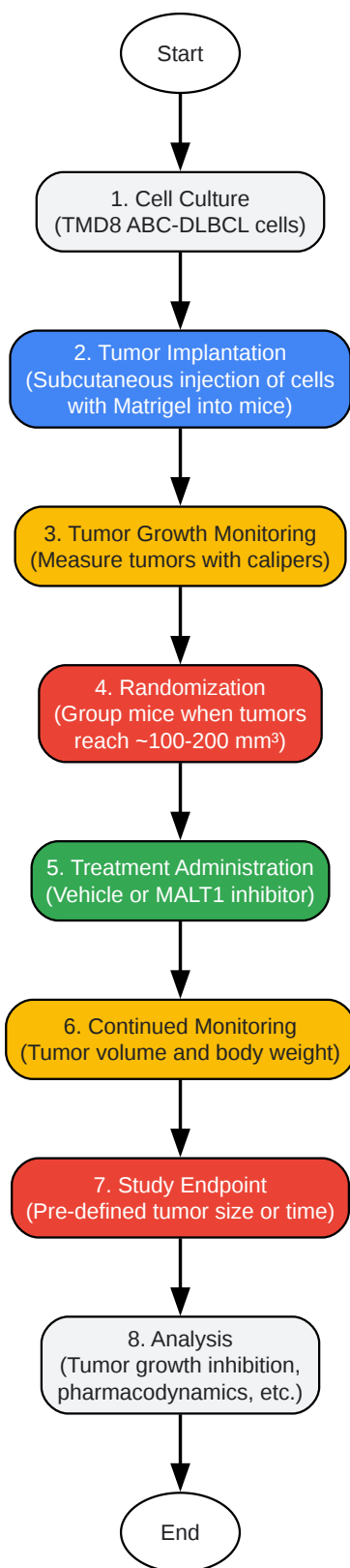
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Note: Publicly available information on a specific MALT1 inhibitor designated "**Malt1-IN-11**" is not available at this time. The following application notes and protocols are based on data from other well-characterized MALT1 inhibitors, such as MI-2 and MLT-827, to provide a representative guide for researchers.

MALT1 Signaling Pathway

Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1) is a key protein in the activation of immune cells.^{[1][2]} It functions as both a scaffold protein and a protease. Upon antigen receptor stimulation, MALT1 forms the CARD11-BCL10-MALT1 (CBM) complex, which is crucial for activating the NF-κB signaling pathway.^{[3][4][5]} MALT1's protease activity further modulates this pathway by cleaving and inactivating negative regulators of NF-κB, such as A20.^{[6][7]}





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